

Essential Safety and Operational Guide for Handling **(-)-SHIN1**

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Compound of Interest

Compound Name: **(-)-SHIN1**

Cat. No.: **B2380072**

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This guide provides comprehensive safety protocols, handling instructions, and disposal plans for **(-)-SHIN1**, a potent serine hydroxymethyltransferase (SHMT) inhibitor. Given that the complete toxicological profile of novel research compounds like **(-)-SHIN1** is often not fully established, a precautionary approach is essential to ensure personnel safety and minimize environmental impact. The following procedures are based on available safety data and best practices for managing potent, biologically active small molecules in a laboratory setting.

Hazard Identification and Risk Assessment

According to the available Safety Data Sheet (SDS), **(-)-SHIN1** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Due to its potent biological activity as an enzyme inhibitor, it should be handled as a potentially hazardous compound. All personnel must conduct a thorough risk assessment before beginning any work with **(-)-SHIN1**. This involves evaluating the specific procedures to be performed, the quantities being used, and the potential for aerosol generation or spills. In the absence of comprehensive toxicity data, treat **(-)-SHIN1** as a compound with the potential for high potency and toxicity.^[1]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent dermal, ocular, and respiratory exposure. The following table summarizes the recommended PPE for various procedures involving **(-)-SHIN1**.

Procedure	Required Personal Protective Equipment (PPE)	Glove Type & Breakthrough Time
Weighing and preparing stock solutions (powder)	Disposable gown or lab coat, double gloves (nitrile), safety goggles with side shields, and a fit-tested N95 respirator. Work should be performed in a chemical fume hood or a ventilated balance enclosure.	Inner Glove: NitrileOuter Glove: NitrileBreakthrough Time: Change outer glove immediately upon contamination.
Handling dilute solutions (<1 mg/mL)	Disposable gown or lab coat, single pair of nitrile gloves, and safety glasses.	NitrileBreakthrough Time: Change gloves frequently and immediately if contaminated.
Spill Cleanup	Disposable gown or lab coat, double gloves (neoprene over nitrile), chemical splash goggles, and a face shield. An N95 respirator or higher may be required depending on the spill size and potential for aerosolization.	Inner Glove: NitrileOuter Glove: Neoprene (>240 minutes for DMSO) [1]

Note: Since **(-)-SHIN1** is often dissolved in Dimethyl Sulfoxide (DMSO), selecting gloves with adequate resistance to DMSO is critical. Thin, disposable nitrile gloves are intended for incidental splash protection only and should be changed immediately upon contact with the chemical. For prolonged handling or in the event of a spill, more robust gloves such as neoprene should be used.[\[1\]](#)

Quantitative Data Summary

Property	Value
Molecular Formula	C ₂₄ H ₂₄ N ₄ O ₂
Molecular Weight	400.47 g/mol [1]
Appearance	White to off-white solid
Storage (Powder)	Store at -20°C for up to 3 years. [2]
Storage (in Solvent)	Store at -80°C for up to 1 year. Aliquot to avoid repeated freeze-thaw cycles. [2]
Solubility	Soluble in DMSO (\geq 100 mg/mL) [3]
IC ₅₀ (SHMT1)	5 nM [2] [4]
IC ₅₀ (SHMT2)	13 nM [2] [4]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- Pre-weighing Preparation: Ensure all necessary PPE is donned correctly. Prepare the workspace within a chemical fume hood by laying down absorbent bench paper.
- Weighing: Tare a clean, dry microcentrifuge tube on a calibrated analytical balance. Carefully add the desired amount of **(-)-SHIN1** powder to the tube. For 1 mg of **(-)-SHIN1**, this will be 1 mg.
- Solubilization: Using a calibrated micropipette, add the calculated volume of fresh, anhydrous DMSO to the microcentrifuge tube. To prepare a 10 mM stock solution from 1 mg of **(-)-SHIN1** (MW: 400.47 g/mol), add 249.7 μ L of DMSO.
- Mixing: Vortex the solution until the solid is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Storage: Aliquot the stock solution into smaller volumes in clearly labeled cryovials to avoid repeated freeze-thaw cycles. Store at -80°C.

Operational Plans

Standard Handling Procedures

- Pre-operational Checks: Before handling **(-)-SHIN1**, ensure that a current Safety Data Sheet is accessible and has been reviewed by all personnel involved. Verify that the chemical fume hood is functioning correctly and that all necessary PPE is available.
- Weighing and Reconstitution: All weighing of powdered **(-)-SHIN1** must be conducted in a chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure. When preparing solutions, add the solvent to the powdered compound slowly to avoid splashing.
- Labeling: All containers with **(-)-SHIN1**, whether in solid or solution form, must be clearly labeled with the compound name, concentration, solvent, date of preparation, and appropriate hazard symbols.
- Post-handling: After handling is complete, decontaminate all surfaces and equipment. Remove and dispose of PPE as hazardous waste. Wash hands thoroughly with soap and water.

Spill Cleanup Procedures

- Immediate Actions: Alert personnel in the immediate area and restrict access. If the spill is large or involves a significant amount of powder, evacuate the laboratory and contact the institution's Environmental Health and Safety (EHS) department.
- Don PPE: Put on the appropriate spill cleanup PPE as outlined in the table above.
- Containment:
 - For liquid spills: Gently cover the spill with absorbent pads, working from the outside in to prevent splashing.
 - For powder spills: Cover the spill with damp absorbent pads to avoid generating dust.
- Waste Collection: Using forceps, carefully pick up any broken glass and place it in a designated sharps container for cytotoxic waste. Place all absorbent materials and

contaminated items into a clearly labeled cytotoxic waste bag.[1]

- Decontamination: Clean the spill area twice with a detergent solution, followed by a final rinse with 70% isopropyl alcohol.[1]
- Waste Disposal: Seal the cytotoxic waste bag and place it in the designated hazardous waste container.
- Doff PPE: Carefully remove and dispose of all PPE as cytotoxic waste.
- Hand Hygiene: Thoroughly wash your hands with soap and water.

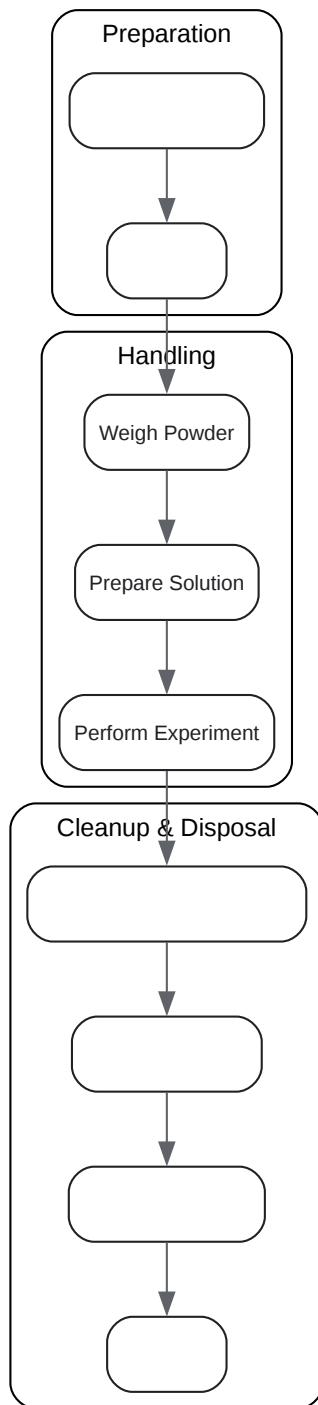
Disposal Plan

All materials contaminated with **(-)-SHIN1** must be treated as hazardous chemical waste. Do not dispose of this material down the drain or in regular trash.

- Solid Waste: This includes unused or expired **(-)-SHIN1** powder, contaminated gloves, gowns, pipette tips, and absorbent pads. Collect all solid waste in a clearly labeled, leak-proof cytotoxic waste container.
- Liquid Waste: Collect all aqueous and organic solutions containing **(-)-SHIN1** in a dedicated, sealed, and clearly labeled hazardous liquid waste container. If using organic solvents like DMSO, the waste should be collected in a container designated for flammable organic waste.[1]
- Sharps Waste: Needles, syringes, and contaminated broken glass must be disposed of in a puncture-resistant sharps container specifically labeled for cytotoxic waste.[1]
- Decontamination of Glassware: Reusable glassware should be soaked in a suitable decontamination solution (e.g., a solution of sodium hypochlorite, followed by a thorough rinse with water and a laboratory detergent) before being washed.
- Waste Pickup: Arrange for the collection of hazardous waste through your institution's EHS department or a licensed chemical waste disposal contractor.

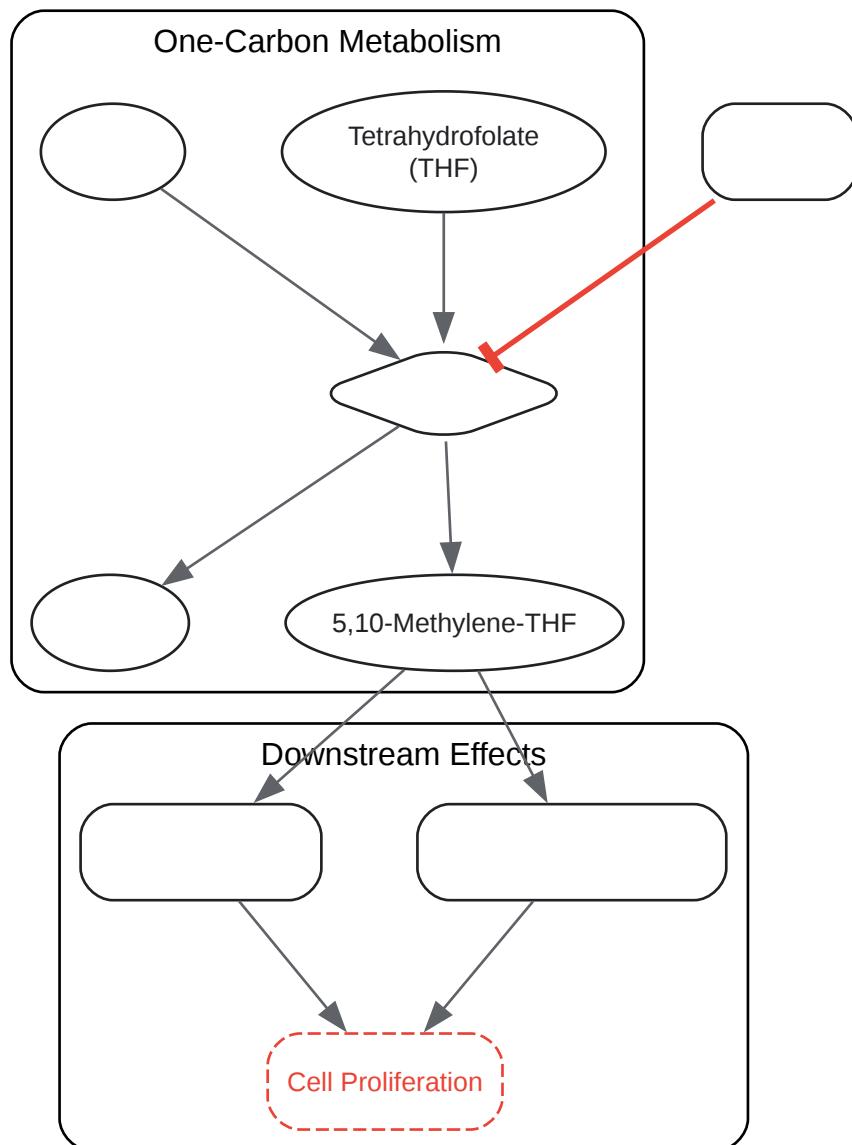
Visualizations

Workflow for Handling (-)-SHIN1

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Caption: Workflow for the safe handling and disposal of **(-)-SHIN1**.

Signaling Pathway of SHIN1 Inhibition

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Caption: Mechanism of action of **(-)-SHIN1** as an inhibitor of SHMT1/2.

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